

N-Acetyl Norgestimate-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Acetyl Norgestimate-d6*

Cat. No.: *B14104196*

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For researchers, scientists, and drug development professionals, this document provides an in-depth overview of the physical and chemical properties of **N-Acetyl Norgestimate-d6**, a deuterated analog of an intermediate of the synthetic progestin Norgestimate.

N-Acetyl Norgestimate-d6 serves as a valuable tool in pharmaceutical research, primarily as a labeled internal standard for the accurate quantification of Norgestimate and its metabolites in various biological matrices during pharmacokinetic and metabolic studies. Its isotopic labeling ensures distinct mass spectrometric detection, enabling precise analysis.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **N-Acetyl Norgestimate-d6** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₂₇ D ₆ NO ₄	[1]
Molecular Weight	417.57 g/mol	[1]
CAS Number	1263195-02-3	[2]
Appearance	Light Yellow Powder / White Solid	[2][3]
Purity	>98%	[3]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol	[3]
Storage Temperature	-20°C	[4]

Chemical Structure and Nomenclature

IUPAC Name: [(3E,8R,9S,10R,13S,14S,17R)-3-acetyloxyimino-2,2,4,6,6,10-hexadeuterio-13-ethyl-17-ethynyl-7,8,9,11,12,14,15,16-octahydro-1H-cyclopenta[a]phenanthren-17-yl] acetate[3]

Synonyms:

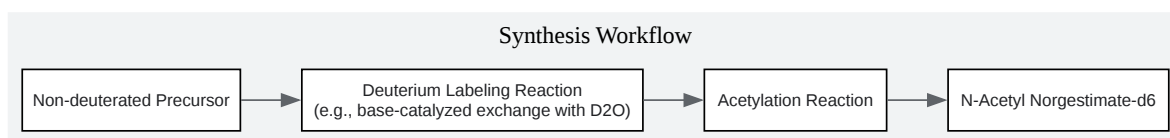
- N-Acetyl Norgestimate D6
- Norgestimate-3-acetate-2,2,4,6,6,10-D6
- Norgestimate-3-acetate-D6
- (17 α)-17-(Acetyloxy)-13-ethyl-18,19-dinorpregna-1,3,5(10)-trien-20-yn-3-one O-Acetyloxime-d6
- Norgestimate-N-acetate-2,2,4,6,6,10-d6[3]

Experimental Protocols

While specific proprietary synthesis and purification protocols for **N-Acetyl Norgestimate-d6** are not publicly available, the following methodologies are based on established principles for the synthesis of deuterated analogs and purification of steroid compounds.

Synthesis of Deuterated Analogs (General Workflow)

The synthesis of deuterated compounds like **N-Acetyl Norgestimate-d6** typically involves the introduction of deuterium atoms at specific positions in the molecule. This can be achieved through various chemical reactions, such as deuterium exchange reactions or by using deuterated starting materials. A plausible synthetic workflow is outlined below.



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A generalized workflow for the synthesis of **N-Acetyl Norgestimate-d6**.

Purification by High-Performance Liquid Chromatography (HPLC)

Purification of the final product is critical to ensure high purity. Reversed-phase HPLC is a common and effective method for the purification of steroid analogs.

Instrumentation:

- Preparative High-Performance Liquid Chromatography (HPLC) system
- C18 reversed-phase column

Mobile Phase:

- A gradient of acetonitrile and water is typically employed. The exact gradient profile would be optimized to achieve the best separation of the target compound from any impurities.

Protocol:

- **Sample Preparation:** Dissolve the crude **N-Acetyl Norgestimate-d6** in a suitable solvent, such as methanol or acetonitrile.
- **Method Development:** Develop a separation method on an analytical scale to determine the optimal gradient and flow rate.
- **Preparative Run:** Scale up the analytical method for a preparative run.
- **Fraction Collection:** Collect the fractions corresponding to the main peak of **N-Acetyl Norgestimate-d6**.
- **Purity Analysis:** Analyze the collected fractions for purity using analytical HPLC.
- **Solvent Evaporation:** Evaporate the solvent from the pure fractions to obtain the final product.

Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific method for the detection and quantification of **N-Acetyl Norgestimate-d6**, particularly in biological samples.

Instrumentation:

- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem mass spectrometer

Protocol:

- **Sample Preparation:** Perform solid-phase extraction (SPE) or liquid-liquid extraction to isolate the analyte from the sample matrix (e.g., plasma)[5].
- **Chromatographic Separation:** Use a C18 column with a gradient mobile phase (e.g., acetonitrile and water with a modifier like formic acid) to achieve chromatographic separation[5].

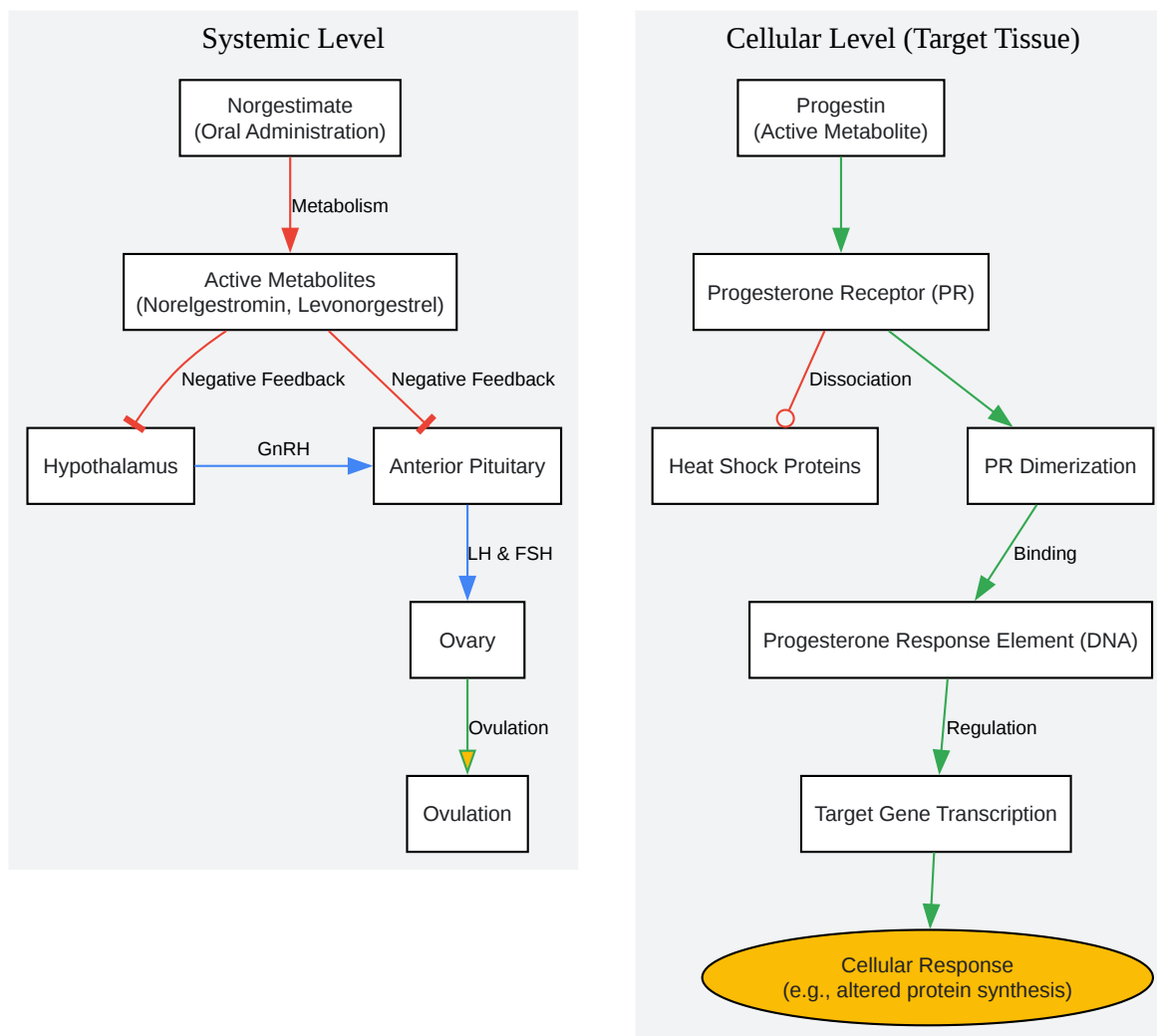
- Mass Spectrometric Detection: Employ electrospray ionization (ESI) in positive ion mode. Monitor specific precursor-to-product ion transitions for both **N-Acetyl Norgestimate-d6** and its non-deuterated counterpart to ensure accurate quantification[5].

Biological Context: Norgestimate's Mechanism of Action

As a deuterated analog of a Norgestimate intermediate, the biological relevance of **N-Acetyl Norgestimate-d6** is tied to the mechanism of action of Norgestimate. Norgestimate is a progestin, a synthetic progestogen, that is used in oral contraceptives. Its primary contraceptive effect is achieved through the suppression of ovulation.

Norgestimate is a prodrug that is rapidly metabolized to its active metabolites, primarily norelgestromin and, to a lesser extent, levonorgestrel[6]. These metabolites act on the progesterone receptors, influencing the hypothalamic-pituitary-ovarian axis.

The signaling pathway involves the following key steps:



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Mechanism of action of Norgestimate, the parent compound of **N-Acetyl Norgestimate-d6**'s precursor.

The progestogenic activity of Norgestimate's metabolites leads to:

- **Inhibition of Gonadotropin Secretion:** Negative feedback on the hypothalamus and pituitary gland reduces the secretion of gonadotropin-releasing hormone (GnRH), luteinizing hormone (LH), and follicle-stimulating hormone (FSH). This suppression of the mid-cycle LH surge prevents ovulation.
- **Changes in Cervical Mucus:** The cervical mucus becomes thicker, which impedes sperm penetration.
- **Endometrial Changes:** The endometrium becomes less receptive to implantation.

Safety Information

Based on available Material Safety Data Sheets (MSDS) for related deuterated norgestimate compounds, **N-Acetyl Norgestimate-d6** should be handled with care in a laboratory setting. It is intended for research use only. Standard laboratory safety practices, including the use of personal protective equipment (gloves, lab coat, and safety glasses), are recommended. For detailed safety information, refer to the specific MSDS provided by the supplier.

This technical guide provides a comprehensive overview of the physical and chemical properties of **N-Acetyl Norgestimate-d6**, along with its biological context and relevant experimental methodologies. This information is intended to support researchers in the effective and safe use of this compound in their studies.

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